

Introduction: The Significance of Fluorinated Cyclohexenes in Modern Chemistry

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Compound of Interest

Compound Name: *Methyl 4,4-difluoro-1-cyclohexene-1-carboxylate*
Cat. No.: *B15546694*

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Fluorinated organic molecules are of paramount importance in pharmaceutical and agrochemical research. The strategic incorporation of fluorine atoms can dramatically alter a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[1] The gem-difluoro motif (CF₂) in a cyclohexene ring, as seen in **Methyl 4,4-difluoro-1-cyclohexene-1-carboxylate**, serves as a valuable bioisostere for a carbonyl or ether group, while introducing conformational constraints. Given the structural complexity and the profound influence of fluorine on NMR parameters, a comprehensive, multi-nuclear, and multi-dimensional NMR approach is not just beneficial, but essential for unambiguous characterization.

This application note provides a detailed guide to the complete NMR-based structural elucidation of **Methyl 4,4-difluoro-1-cyclohexene-1-carboxylate**. We will detail the protocols for sample preparation, data acquisition (¹H, ¹³C, and ¹⁹F NMR), and the systematic interpretation of 1D and 2D NMR spectra, including COSY, HSQC, and HMBC, to achieve full spectral assignment. The methodologies described herein are designed to be a self-validating system, ensuring high confidence in the final structural assignment for researchers in organic synthesis and drug development.

Protocol 1: NMR Sample Preparation

The quality of NMR data is fundamentally dependent on meticulous sample preparation. For fluorinated compounds, solvent choice and sample concentration are critical to achieving high-resolution spectra free from artifacts.

Methodology:

- **Sample Weighing:** Accurately weigh 5-10 mg of **Methyl 4,4-difluoro-1-cyclohexene-1-carboxylate** for ^1H and ^{19}F NMR, and 30-40 mg for ^{13}C NMR experiments.[\[2\]](#)
- **Solvent Selection:** Deuterated chloroform (CDCl_3) is an excellent choice for this nonpolar compound as it provides good solubility and its residual solvent peak does not typically interfere with analyte signals.[\[2\]](#)
- **Dissolution:** Dissolve the sample in approximately 0.6 mL of CDCl_3 in a clean, dry vial. Ensure complete dissolution; sonication may be used if necessary.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) to the solution. TMS serves as the primary reference (0.00 ppm) for both ^1H and ^{13}C NMR spectra. For ^{19}F NMR, referencing is often done externally or relative to a known standard, as internal standards can be problematic.[\[3\]](#)
- **Transfer to NMR Tube:** Using a Pasteur pipette with a cotton plug to filter out any particulates, transfer the solution to a high-quality 5 mm NMR tube. The sample height should be at least 4.5 cm to ensure it is within the detection region of the NMR coil.[\[4\]](#)
- **Degassing (Optional but Recommended):** For long-duration experiments or for compounds sensitive to oxidation, degassing the sample by bubbling an inert gas (e.g., argon) through the solution for several minutes can improve spectral quality by removing dissolved oxygen, which is paramagnetic and can cause line broadening.

Protocol 2: 1D NMR Data Acquisition and Interpretation

Acquisition of high-quality 1D spectra is the first step in structural analysis. The unique properties of the ^{19}F nucleus—100% natural abundance and high gyromagnetic ratio—make ^{19}F NMR a highly sensitive and informative experiment.[\[5\]](#)[\[6\]](#)

Acquisition Parameters (Typical for a 500 MHz Spectrometer):

Experiment	Pulse Angle	Acquisition Time	Relaxation Delay (D1)	Number of Scans
^1H NMR	30-45°	3-4 s	1-2 s	8-16
$^{13}\text{C}\{^1\text{H}\}$ NMR	30°	1-2 s	2-5 s	1024-4096
$^{19}\text{F}\{^1\text{H}\}$ NMR	30°	1-2 s	2-5 s	64-256

^1H NMR Spectral Analysis

The ^1H NMR spectrum is expected to be complex due to spin-spin couplings between protons (H-H) and between protons and fluorine (H-F). Long-range H-F couplings (^3JHF , ^4JHF) are common and often significant.[7]

- **Vinyl Proton (H-2):** A single proton on the double bond, expected to be the most deshielded proton (δ ~6.5-7.0 ppm). It will appear as a complex multiplet due to coupling with the allylic protons at C-3 (^3JHH) and potentially a long-range coupling to the protons at C-6 (^4JHH).
- **Allylic Protons (H-3):** Two protons adjacent to the double bond. They will be diastereotopic and appear as distinct multiplets in the δ ~2.5-3.0 ppm range. They will couple to each other (geminal coupling, ^2JHH), the vinyl proton H-2 (vicinal coupling, ^3JHH), and potentially show long-range coupling to the fluorine atoms (^4JHF).
- **Protons at C-5 and C-6:** These four protons are on saturated carbons. The protons at C-5, being closer to the CF_2 group, are expected to show significant H-F coupling (^3JHF) and will likely appear as complex multiplets further downfield than the H-6 protons. The protons at C-6 will couple to their geminal partner and the protons at C-5.
- **Methyl Protons ($-\text{OCH}_3$):** A sharp singlet corresponding to three protons, expected around δ ~3.7-3.8 ppm.

^{19}F NMR Spectral Analysis

The ^{19}F NMR spectrum provides a direct window into the fluorine environment. Since the two fluorine atoms are chemically equivalent, a single resonance is expected.

- **CF₂ Group:** This resonance is anticipated in the typical range for gem-difluoroalkanes. The signal will not be a singlet but a complex multiplet due to coupling with the adjacent protons at C-3 and C-5 (³JHF).[8] Proton-decoupling the ¹⁹F spectrum will collapse this multiplet into a singlet, confirming the couplings are to protons.

¹³C NMR Spectral Analysis

Proton-decoupled ¹³C NMR provides a count of the unique carbon environments. The key feature will be the splitting of carbon signals due to C-F coupling.

- **Carbonyl Carbon (C=O):** Expected around δ ~165 ppm. May show a small ⁴JCF coupling.
- **Alkene Carbons (C-1, C-2):** Two distinct signals in the δ ~125-140 ppm range.[9] C-1 is quaternary, while C-2 is a CH. Both may exhibit small long-range C-F couplings.
- **Fluorinated Carbon (C-4):** This is the most characteristic signal. It will appear as a prominent triplet due to the large one-bond C-F coupling (¹JCF ≈ 240-320 Hz).[10] Its chemical shift is expected in the δ ~110-125 ppm range.
- **Aliphatic Carbons (C-3, C-5, C-6):** These carbons will appear in the δ ~20-40 ppm range. C-3 and C-5 will show splitting due to two-bond C-F coupling (²JCF), while C-6 will show a smaller three-bond coupling (³JCF).[11]
- **Methyl Carbon (-OCH₃):** A sharp singlet expected around δ ~52 ppm.

Predicted NMR Data Summary

Position	^1H Chemical Shift (δ ppm)	^{13}C Chemical Shift (δ ppm)	Key Couplings
C=O	-	~165	-
C-1	-	~130	^4JCF
C-2	~6.8 (1H, m)	~135	^3JHH
C-3	~2.7 (2H, m)	~30	^2JHH , ^3JHH , ^4JHF , ^2JCF
C-4	-	~115 (t)	$^1\text{JCF} \approx 250 \text{ Hz}$
C-5	~2.2 (2H, m)	~35	^2JHH , ^3JHH , ^3JHF , ^2JCF
C-6	~2.0 (2H, m)	~25	^2JHH , ^3JHH , ^3JCF
-OCH ₃	~3.75 (3H, s)	~52	-
Position	^{19}F Chemical Shift (δ ppm)		
CF ₂	~ -105 (m)	^3JHF	

Protocol 3: 2D NMR for Unambiguous Assignment

While 1D NMR provides essential clues, the spectral overlap and complex coupling patterns necessitate 2D NMR for confident and complete assignment.[\[4\]](#)[\[12\]](#) These experiments reveal through-bond correlations between nuclei. The development of advanced 2D NMR techniques has been particularly valuable for analyzing complex fluorinated molecules.[\[13\]](#)[\[14\]](#)

Caption: Overall workflow for NMR-based structural elucidation.

Methodologies & Expected Correlations:

- ^1H - ^1H COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically over two or three bonds.

- Expected Correlations: A strong cross-peak will be observed between the vinylic H-2 and the allylic H-3 protons. Correlations will also connect H-3 to H-5 (via the allylic system, though this might be weak or absent depending on the dihedral angle) and most importantly, establish the connectivity chain from H-5 to H-6.
- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): This powerful experiment maps each proton directly to the carbon it is attached to.
 - Expected Correlations: It will unambiguously link the proton signals for H-2, H-3, H-5, H-6, and the $-\text{OCH}_3$ group to their corresponding carbon signals (C-2, C-3, C-5, C-6, and $-\text{OCH}_3$). This is crucial for validating the carbon assignments made from 1D spectra.
- ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation): This experiment reveals longer-range correlations (typically 2-4 bonds) between protons and carbons, which is essential for piecing together the molecular skeleton, especially for assigning quaternary carbons.
 - Key Expected Correlations:
 - Methyl Protons ($-\text{OCH}_3$): Will show a strong correlation to the carbonyl carbon ($\text{C}=\text{O}$) and the methyl carbon ($-\text{OCH}_3$).
 - Vinylic Proton (H-2): Will correlate to the quaternary C-1 and C-3.
 - Allylic Protons (H-3): Will correlate to C-1, C-2, C-4 (the fluorinated carbon), and C-5. The correlation to C-4 is a critical link.
 - Protons at C-5: Will correlate to C-3, C-4, and C-6. This confirms the position relative to the CF_2 group.

Caption: Key 2D NMR correlations for structural assignment.

Conclusion

The structural elucidation of **Methyl 4,4-difluoro-1-cyclohexene-1-carboxylate** serves as an excellent case study for the power of modern NMR spectroscopy. While 1D ^1H , ^{13}C , and ^{19}F NMR spectra provide foundational data, the complexity introduced by extensive H-F and C-F spin-spin coupling necessitates a more robust approach. The systematic application of 2D

NMR techniques, particularly COSY, HSQC, and HMBC, allows for the unambiguous assignment of every proton and carbon signal. This multi-dimensional, cross-validating workflow provides the high level of structural confidence required in contemporary chemical research and drug development.

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